

Propylamine: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: Propylamine

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Propylamine (also known as n-**propylamine** or propan-1-amine) is a versatile primary amine utilized in the synthesis of a variety of compounds within the pharmaceutical and chemical industries. Its utility, however, is matched by its hazardous properties, necessitating a thorough understanding and strict adherence to safety protocols. This guide provides an in-depth overview of the critical safety, handling, and storage procedures for **propylamine** to ensure the well-being of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Propylamine is a colorless, volatile liquid with a strong, ammonia-like odor.^{[1][2]} It is highly flammable and its vapors can form explosive mixtures with air.^{[3][4]} Understanding its physical and chemical properties is fundamental to its safe handling.

Table 1: Physical and Chemical Properties of **Propylamine**

Property	Value	References
Molecular Formula	C ₃ H ₉ N	[5]
Molecular Weight	59.11 g/mol	[5]
Appearance	Clear, colorless liquid	[5]
Odor	Strong, ammonia-like, fishy	[2][5]
Boiling Point	48-49 °C (118-120 °F) at 760 mmHg	[6]
Melting Point	-83 °C (-117.4 °F)	[6]
Flash Point	-37 °C (-34.6 °F) (closed cup)	[6]
Autoignition Temperature	318 °C (604.4 °F)	[6]
Solubility	Soluble in water, ethanol, and ether	[2]
Vapor Pressure	308 mmHg at 25 °C	[6]
Vapor Density	2.04 (Air = 1)	[6]
Specific Gravity	0.719 g/mL at 25 °C	[3]
pH	11.8 (0.1M solution)	[6]

Toxicological Data

Propylamine is classified as harmful if swallowed, inhaled, or absorbed through the skin, and it is corrosive, causing severe skin and eye burns.[6][7] Short-term exposure can cause irritation to the respiratory tract, while prolonged or repeated contact may lead to dermatitis.[6] A temporary visual disturbance known as "blue haze" or "halo vision" can occur from low vapor concentrations.[6]

Table 2: Acute Toxicity Data for **Propylamine**

Test Type	Species	Route	Value	Classification	References
LD50	Rat	Oral	370 mg/kg	Harmful	[6]
LD50	Rabbit	Skin	400 mg/kg	Harmful	[6]
LC50	Rat	Inhalation	2310 ppm / 4h	Harmful	[6]
LC50	Mouse	Inhalation	2500 mg/m ³ / 2h	Harmful	[6]
Draize Test	Rabbit	Eye	720 µg	Severe	[6]

Hazard Identification and Classification

Understanding the hazard classifications of **propylamine** is crucial for risk assessment and the implementation of appropriate safety measures. The National Fire Protection Association (NFPA) 704 standard provides a readily understood summary of the hazards.

Table 3: NFPA 704 Hazard Diamond for **Propylamine**

Hazard	Rating	Description	References
Health (Blue)	3	Materials that, under emergency conditions, can cause serious or permanent injury.	[5] [8]
Flammability (Red)	3	Liquids and solids that can be ignited under almost all ambient temperature conditions.	[5] [8]
Instability/Reactivity (Yellow)	0	Materials that are normally stable, even under fire conditions.	[5] [8]
Special Hazards (White)	-	No special hazards indicated.	[5] [8]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[\[9\]](#)
- H302: Harmful if swallowed.[\[9\]](#)
- H311 + H331: Toxic in contact with skin or if inhaled.[\[9\]](#)
- H314: Causes severe skin burns and eye damage.[\[9\]](#)
- H412: Harmful to aquatic life with long lasting effects.[\[9\]](#)

Safe Handling Procedures

Adherence to strict handling procedures is paramount to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Work with **propylamine** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6] Local exhaust ventilation should be used to control airborne concentrations.[6] Ventilation systems and electrical equipment must be explosion-proof.[6]
- Eyewash Stations and Safety Showers: Facilities must be equipped with readily accessible eyewash stations and safety showers.[6]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required when handling **propylamine**.

Table 4: Recommended Personal Protective Equipment for **Propylamine**

Body Part	Equipment	Specifications	References
Eyes/Face	Safety Goggles and Face Shield	Chemical splash goggles and a full-face shield are necessary to protect against splashes and vapors.	[6]
Skin	Gloves and Protective Clothing	Wear appropriate chemical-resistant gloves (e.g., butyl rubber, Teflon) and protective clothing to prevent skin contact.	[6][10]
Respiratory	Respirator	A NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors should be used if exposure limits are exceeded or if irritation is experienced.	[1][6]

General Handling Practices

- Avoid all personal contact, including inhalation.[7]
- Do not eat, drink, or smoke in areas where **propylamine** is handled.[11]
- Ground and bond containers when transferring material to prevent static discharge.[6]
- Use only non-sparking tools.[6]
- Keep containers tightly closed when not in use.[6]
- Wash hands thoroughly after handling.[12]
- Empty containers may retain product residue and should be handled as hazardous.[6]



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Caption: A logical workflow for the safe handling of **propylamine**.

Storage Requirements

Proper storage of **propylamine** is critical to prevent fires, explosions, and degradation of the material.

- Location: Store in a cool, dry, well-ventilated area away from incompatible substances.[6]
The storage area should be designated as a flame-proof area.[7]
- Containers: Store in tightly closed, original containers.[6] Plastic containers must be approved for flammable liquids.[7]
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, and open flames.[6] "No Smoking" signs should be posted.[12]

- Incompatibilities: **Propylamine** is incompatible with strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[6][7] It can also react with carbon dioxide from the air to form carbamate salts.[6] Avoid contact with copper, aluminum, and their alloys.[7]

Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

Spills and Leaks

- Immediate Actions: Evacuate the area and remove all ignition sources.[11]
- Containment: For small spills, absorb with an inert material such as vermiculite, sand, or earth.[6] For large spills, dike the area to prevent spreading.[8]
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[6] Ventilate the area and wash the spill site after material pickup is complete.[11]

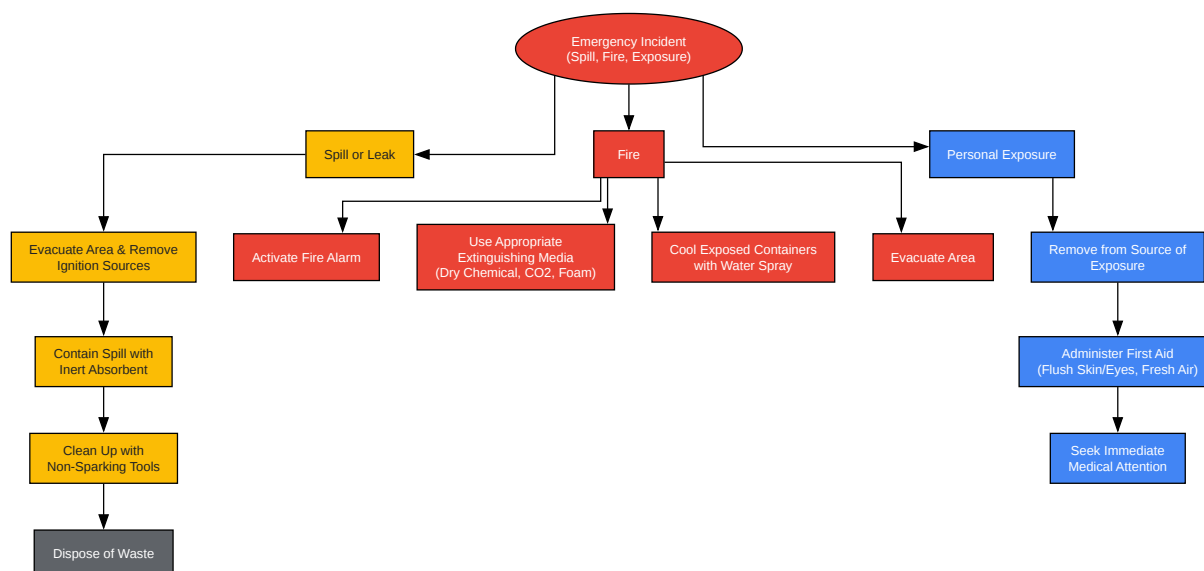
Fire

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[8] Water spray can be used to cool fire-exposed containers.[11]
- Firefighting Procedures: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[13] Vapors are heavier than air and may travel to a source of ignition and flash back.[11] Containers may explode when heated.[11]

First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6]
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]

- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]



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Caption: A workflow diagram for emergency response to **propylamine** incidents.

Experimental Protocols (Generalized)

While specific, detailed experimental protocols for **propylamine** are not readily available in public safety documents, the following are generalized methodologies based on standard

toxicological testing guidelines for substances with similar properties.

Draize Eye Irritation Test (Rabbit)

The Draize test is an acute toxicity test used to assess the irritation potential of a substance when applied to the eye.[\[14\]](#)[\[15\]](#)

- Objective: To determine the potential for a substance to cause eye irritation or damage.
- Test System: Albino rabbits are typically used for this test.[\[14\]](#)
- Methodology:
 - A small, measured amount (e.g., 0.1 mL of liquid or 100 mg of solid) of the test substance is applied to the conjunctival sac of one eye of a conscious, restrained rabbit.[\[16\]](#) The other eye serves as a control.
 - The eyes are observed and scored for redness, swelling, discharge, and corneal opacity at specified intervals (e.g., 1, 24, 48, and 72 hours) after application.[\[17\]](#)
 - The severity of the reactions is graded according to a standardized scoring system.[\[16\]](#)
- Endpoint: The test provides a qualitative and quantitative assessment of the substance's irritancy potential to the eye.

Acute Inhalation Toxicity (Rat)

This test is designed to determine the health hazards associated with a single, short-term exposure to a substance via inhalation.[\[18\]](#)[\[19\]](#)

- Objective: To determine the median lethal concentration (LC50) of a substance in air for a specified exposure duration.[\[20\]](#)
- Test System: Rats are the preferred species for this study.[\[18\]](#)
- Methodology:

- Groups of rats (typically 5-10 per group) are exposed to various concentrations of the test substance in an inhalation chamber for a fixed period, usually 4 hours.[18]
- The animals are observed for signs of toxicity during and after exposure for a period of up to 14 days.[18]
- Mortality is recorded, and the LC50 value is calculated statistically.[20]
- Endpoint: The LC50 value, which is the concentration of the substance in the air that is lethal to 50% of the test animals during the specified exposure time.

Disposal Considerations

Propylamine and its contaminated materials must be disposed of as hazardous waste.[11]

Follow all federal, state, and local regulations for hazardous waste disposal. Do not allow the material to enter drains or waterways.[9]

This guide is intended to provide comprehensive safety, handling, and storage information for **propylamine**. It is imperative that all personnel who handle this chemical are thoroughly trained on its hazards and the procedures outlined in this document and in the relevant Safety Data Sheets (SDS).

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